

1-Bromo-2-methyloctane CAS number and molecular weight data

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Compound of Interest

Compound Name: 1-Bromo-2-methyloctane

CAS No.: 127839-46-7

Cat. No.: B150990

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An In-depth Technical Guide to 1-Bromo-2-methyloctane

This guide provides a comprehensive technical overview of **1-Bromo-2-methyloctane**, a branched-chain alkyl halide of interest to professionals in chemical synthesis, materials science, and drug development. The information is structured to deliver not just data, but actionable insights into the compound's properties, synthesis, and reactivity, grounded in established chemical principles.

Core Compound Identification and Properties

1-Bromo-2-methyloctane is a halogenated hydrocarbon with a bromine atom positioned on the primary carbon of a 2-methyl-substituted octane backbone. This structure dictates its physical characteristics and chemical behavior, primarily as an intermediate in organic synthesis.

Table 1: Key Identifiers and Physicochemical Properties of **1-Bromo-2-methyloctane**

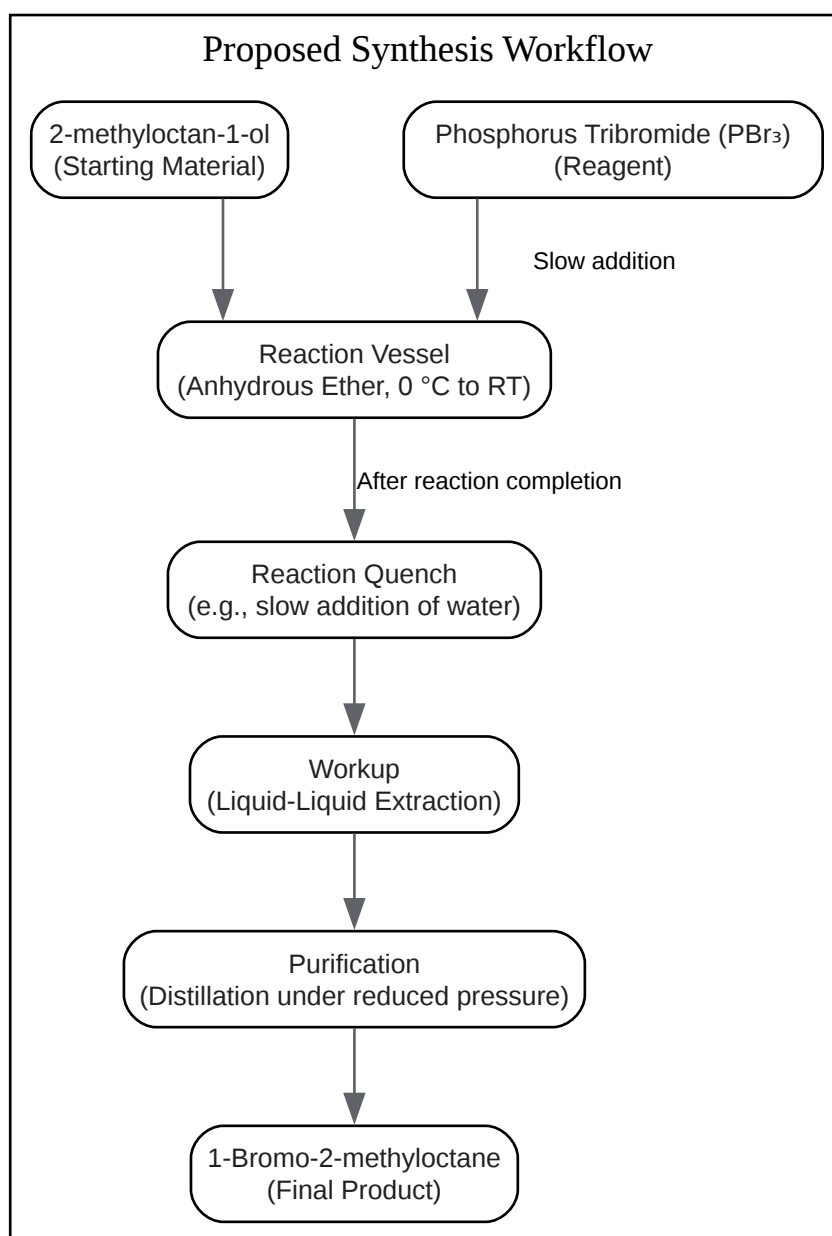
Property	Value	Source(s)
IUPAC Name	1-bromo-2-methyloctane	[1]
CAS Number	127839-46-7	[1]
Molecular Formula	C ₉ H ₁₉ Br	[1]
Molecular Weight	207.15 g/mol	[1]
Canonical SMILES	CCCCCCC(C)CBr	[1]
InChIKey	XHYRIXNUUUUPAL-UHFFFAOYSA-N	[1]
XLogP3-AA (Octanol/Water Partition Coeff.)	4.8 (Computed)	[1]
Boiling Point	Estimated 215-220 °C (at 760 mmHg)	Analogous Compound Data
Density	Estimated ~1.05-1.15 g/cm ³	Analogous Compound Data

Note: Boiling point and density are estimations based on trends observed in similar alkyl halides, as experimental data for this specific compound is not widely published.

Synthesis Pathway: From Alcohol to Alkyl Halide

As a primary alkyl halide, **1-Bromo-2-methyloctane** is most reliably synthesized from its corresponding alcohol, 2-methyloctan-1-ol. The conversion of a primary alcohol to a primary alkyl bromide is a cornerstone reaction in organic synthesis. A common and effective method involves the use of phosphorus tribromide (PBr₃).

The causality for this choice is rooted in the mechanism's efficiency for primary alcohols. The reaction proceeds via the formation of a phosphorus ester intermediate, which is then displaced by the bromide ion in an S_N2 reaction. This avoids the carbocation rearrangements that can plague reactions proceeding through an S_N1 pathway, ensuring high regioselectivity and yield of the desired terminal bromide.



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Caption: Proposed workflow for the synthesis of **1-Bromo-2-methyloctane**.

Experimental Protocol: Synthesis via PBr₃

Objective: To synthesize **1-Bromo-2-methyloctane** from 2-methyloctan-1-ol.

- Setup: Assemble a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen

or argon).

- **Reagents:** Dissolve 1.0 equivalent of 2-methyloctan-1-ol in anhydrous diethyl ether and add it to the flask. Cool the solution to 0 °C using an ice bath.
- **Reaction:** Add 0.35 equivalents of phosphorus tribromide (PBr₃) dropwise via the dropping funnel, ensuring the internal temperature does not exceed 10 °C. After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-18 hours.
- **Quenching:** Cool the reaction mixture back to 0 °C and quench it by slowly adding crushed ice, followed by a saturated aqueous solution of sodium bicarbonate until effervescence ceases.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water and brine.
- **Drying & Purification:** Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate the solvent using a rotary evaporator. Purify the resulting crude oil by distillation under reduced pressure to yield pure **1-Bromo-2-methyloctane**.

Chemical Reactivity and Synthetic Applications

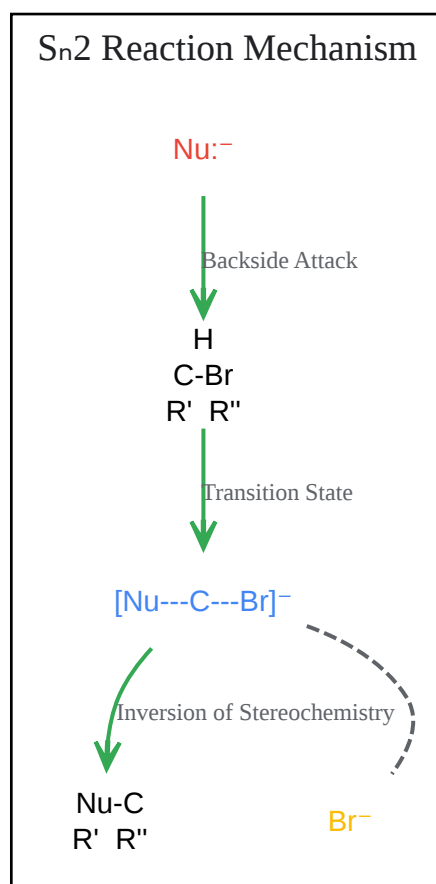
The synthetic utility of **1-Bromo-2-methyloctane** stems from the C-Br bond. The bromine atom is an excellent leaving group, making the compound a prime substrate for nucleophilic substitution and elimination reactions.

Nucleophilic Substitution (S_N2) Reactions

As a primary alkyl halide, **1-Bromo-2-methyloctane** is an ideal substrate for S_N2 reactions.^[2] In this mechanism, a nucleophile attacks the electrophilic carbon atom bearing the bromine, and the bromide ion is displaced in a single, concerted step. This process allows for the facile introduction of a wide variety of functional groups (e.g., -OH, -OR, -CN, -NH₂, -SR), making it a valuable building block for more complex molecules.^[3]

The steric hindrance from the adjacent methyl group at the C2 position slightly reduces the reaction rate compared to a linear 1-bromononane, but the primary nature of the carbon center

ensures the S_N2 pathway is heavily favored over S_N1 .

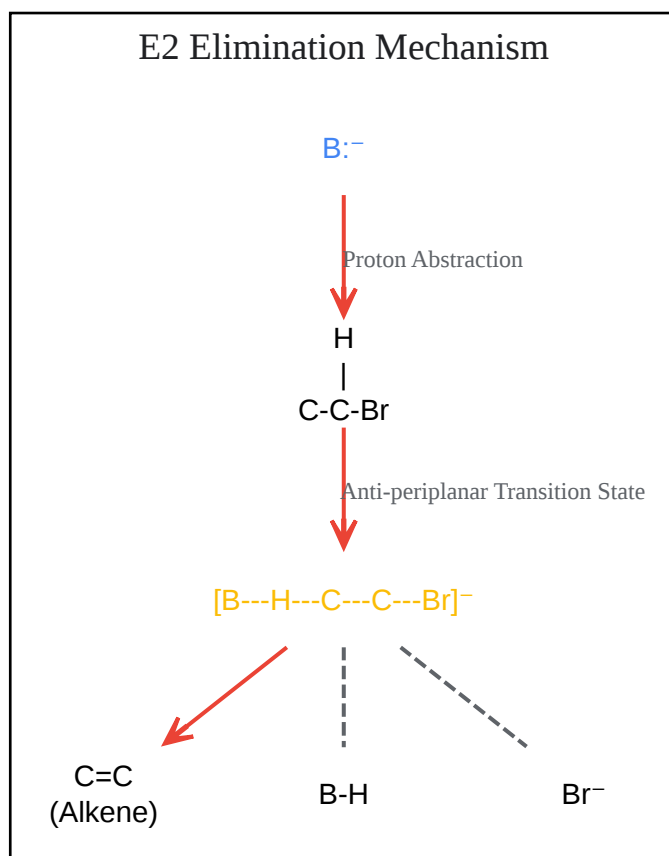


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Caption: Generalized S_N2 reaction pathway applicable to **1-Bromo-2-methyloctane**.

Elimination ($E2$) Reactions

When treated with a strong, sterically hindered base (e.g., potassium tert-butoxide), **1-Bromo-2-methyloctane** can undergo an $E2$ elimination reaction to form an alkene.^[2] The base abstracts a proton from the carbon adjacent to the C-Br bond (the β -carbon), and the bromide is eliminated simultaneously. Due to the steric bulk of the base and the primary nature of the substrate, the major product is typically the less substituted "Hofmann" product (2-methyl-1-octene), although the more substituted "Zaitsev" product can also be formed as a minor isomer.^[4]



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Caption: Generalized E2 elimination pathway for **1-Bromo-2-methyloctane**.

Structural Confirmation and Quality Control

The identity and purity of synthesized **1-Bromo-2-methyloctane** must be confirmed through standard analytical techniques.

Table 2: Spectroscopic Data for Structural Elucidation

Spectroscopy Type	Available Data / Expected Features	Source(s)
¹³ C Nuclear Magnetic Resonance (NMR)	Spectrum available. Expect 9 distinct signals corresponding to the 9 unique carbon environments.	[1]
Infrared (IR) Spectroscopy	Spectrum available. Expect strong C-H stretching peaks (~2850-2960 cm ⁻¹) and a characteristic C-Br stretching absorption (~500-600 cm ⁻¹).	[1]
Gas Chromatography-Mass Spectrometry (GC-MS)	Expected to show a parent molecular ion peak [M] ⁺ with a characteristic M/M+2 isotopic pattern for bromine (m/z 206/208). The base peak would likely result from the loss of Br• (m/z 127).	[5]

Protocol: GC-MS Analysis

Objective: To assess the purity and confirm the molecular weight of **1-Bromo-2-methyloctane**.

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a volatile solvent such as dichloromethane or ethyl acetate.
- Instrument Setup: Use a GC equipped with a non-polar capillary column (e.g., DB-5ms). Set a suitable temperature program, for example: initial temperature of 60 °C, hold for 2 minutes, then ramp to 250 °C at 10 °C/min.
- Injection: Inject 1 µL of the prepared sample into the GC inlet.
- Data Analysis: Analyze the resulting chromatogram for purity (ideally a single major peak). Examine the mass spectrum of the peak, looking for the characteristic M/M+2 isotopic pattern for the molecular ion and predictable fragmentation patterns.

Safety, Handling, and Storage

As with other alkyl halides, **1-Bromo-2-methyloctane** should be handled with care. While specific toxicity data is limited, information from analogous compounds provides a strong basis for safe handling procedures.

- Hazards: Expected to be a flammable liquid and vapor. May cause skin and serious eye irritation.[6] May cause respiratory irritation if inhaled.
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).[7] Keep away from heat, sparks, and open flames.[8]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] Keep in a designated flammables area away from strong oxidizing agents and strong bases.[6][8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

This guide serves as a foundational resource for researchers engaging with **1-Bromo-2-methyloctane**. By understanding its core properties, synthetic routes, and chemical behavior, scientists can effectively leverage this versatile intermediate in the development of novel molecules and materials.

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